

1,4-Cyclohexanedicarboxylic acid basic properties

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Compound of Interest

Compound Name: 1,4-Cyclohexanedicarboxylic acid

CAS No.: 619-81-8

Cat. No.: B1218998

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Topic: **1,4-Cyclohexanedicarboxylic Acid** (1,4-CHDA): Basic Properties, Synthesis, and Applications
Content Type: In-depth Technical Guide
Audience: Researchers, Scientists, and Drug Development Professionals^[1]

Executive Summary

1,4-Cyclohexanedicarboxylic acid (1,4-CHDA) represents a critical bridge between aromatic and aliphatic chemistry.^{[1][2]} As the hydrogenated analog of terephthalic acid (TPA), it retains the structural rigidity of a cyclic core while offering the weatherability, UV transparency, and flexibility typical of aliphatic compounds. This guide dissects the molecular architecture of 1,4-CHDA, distinguishing the profound impact of its stereoisomers (cis vs. trans) on thermodynamic stability, polymerization kinetics, and pharmaceutical utility.

Section 1: Molecular Architecture & Stereochemistry

The physicochemical identity of 1,4-CHDA is defined by its stereochemistry. Unlike flexible linear dicarboxylic acids (e.g., adipic acid), the cyclohexane ring imposes specific conformational constraints.^[2]

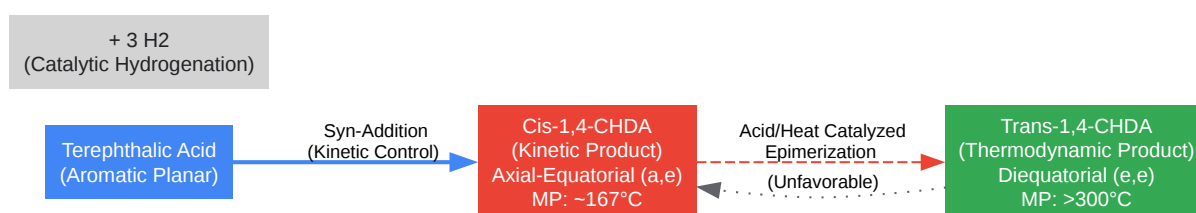
Conformational Analysis

The molecule exists as two geometric isomers.[2] The thermodynamic stability of these isomers is dictated by the orientation of the carboxylic acid groups relative to the chair conformation of the cyclohexane ring.

- **Trans-Isomer (Thermodynamic Product):** The trans isomer can adopt a diequatorial (e,e) conformation.[1][2] In this state, both bulky carboxylic acid groups extend radially outward, minimizing steric repulsion with the axial hydrogens (1,3-diaxial interactions).[1] This is the thermodynamically preferred state.[2][3]
- **Cis-Isomer (Kinetic Product):** The cis isomer is locked in an axial-equatorial (a,e) conformation.[1][2][4] Regardless of ring flipping, one carboxyl group invariably occupies a sterically crowded axial position, raising the ground-state energy relative to the trans isomer.

Isomerization Dynamics

Synthesis via catalytic hydrogenation often yields a mixture rich in the cis isomer (kinetic control via syn-addition of hydrogen).[1][2] However, under acidic conditions or high temperatures (>200°C), the mixture equilibrates toward the trans isomer to relieve steric strain.



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Figure 1: Hydrogenation pathway of Terephthalic Acid showing the kinetic preference for the cis-isomer and thermodynamic equilibration to the trans-isomer.[1]

Section 2: Physicochemical Profile

The stereochemical configuration results in drastically different physical properties, particularly melting point, which is the critical quality attribute (CQA) for polymer processing.

Table 1: Comparative Properties of 1,4-CHDA Isomers

Property	Cis-Isomer	Trans-Isomer	Mixture (Commercial)
CAS Number	619-81-8	619-82-9	1076-97-7
Molecular Weight	172.18 g/mol	172.18 g/mol	172.18 g/mol
Melting Point (Tm)	167–170 °C	312–315 °C	164–167 °C (eutectic depression)
Solubility (Water)	High (Polar a,e geometry)	Low (Symmetric lattice packing)	Soluble
pKa (Predicted)	~4.4	~4.3 (Slightly more acidic)	~4.38
Crystal Density	Lower packing efficiency	High packing efficiency	Variable

“

Technical Insight: The massive melting point disparity (~140°C difference) is due to the symmetry of the trans isomer, which allows for highly efficient crystal lattice packing. This makes high-trans grades desirable for high-temperature engineering thermoplastics, while high-cis grades are often preferred for coating applications requiring lower processing temperatures.

[\[1\]](#)[\[2\]](#)

Section 3: Synthesis & Purification Protocols

Industrial production relies on the catalytic hydrogenation of Terephthalic Acid (TPA).[\[2\]](#) The choice of catalyst determines the cis/trans ratio and the selectivity against side reactions (like over-reduction to 1,4-cyclohexanedimethanol).

Catalytic Hydrogenation Workflow

- Feedstock: Purified Terephthalic Acid (PTA) dissolved in water or acetic acid.[1][2]
- Catalyst:
 - Palladium on Carbon (Pd/C): Preferred for ring hydrogenation without reducing the carboxylic acid groups.[1][2] High selectivity for the cis isomer initially.[2]
 - Ruthenium on Carbon (Ru/C): Highly active but requires careful control to prevent hydrogenolysis of the carboxyl groups.[2]
- Conditions: High pressure (50–100 bar H₂) and moderate temperature (150–180°C).[1][2]

Protocol: Laboratory Scale Separation of Isomers

Researchers often need to isolate pure isomers for structure-activity relationship (SAR) studies.
[1][2]

- Dissolution: Dissolve 10g of commercial 1,4-CHDA (mixture) in 100mL boiling water.
- Fractional Crystallization:
 - Cool slowly to room temperature. The trans isomer, being less soluble and having a higher lattice energy, precipitates first.
 - Filter the precipitate (Trans-rich fraction).[1][2]
- Filtrate Processing:
 - Concentrate the supernatant (filtrate) to half volume.[2]
 - Cool to 4°C. The cis isomer will crystallize from this enriched solution.[2]
- Verification: Analyze purity using HPLC (Method described in Section 6).

Section 4: Polymer Science Applications

1,4-CHDA is a premium monomer for "super-polyesters." [2] It replaces aromatic diacids (like TPA) to create semi-crystalline polymers with unique properties.[1][2]

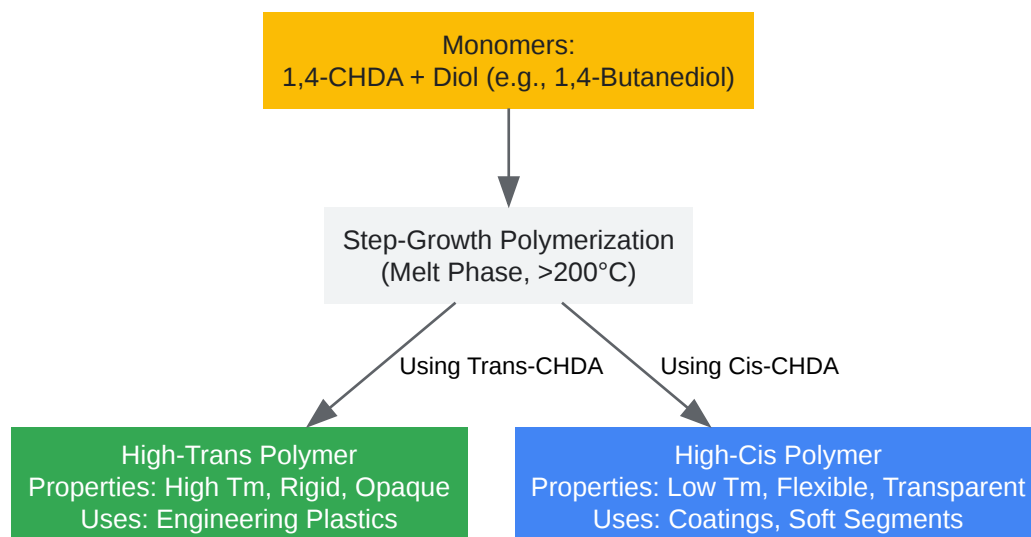
The "Kink" vs. "Linear" Effect

- Trans-CHDA: Incorporating the trans isomer into a polymer backbone (e.g., reacting with 1,4-butanediol) creates a linear, rod-like chain.^{[1][2]} This increases crystallinity, melting temperature (T_m), and chemical resistance.^[2]
- Cis-CHDA: The cis isomer introduces a "kink" or bend in the chain. This disrupts packing, lowers the glass transition temperature (T_g), and improves flexibility and impact resistance.

Key Material: PEKK and PCCD

Poly(1,4-cyclohexylenedimethylene-1,4-cyclohexanedicarboxylate) (PCCD) is a polyester derived entirely from 1,4-CHDA and its reduced diol form (CHDM).^{[1][2]}

- Benefit: Unlike PET, PCCD is UV-transparent and weather-resistant because it lacks the UV-absorbing aromatic ring.^{[1][2]}
- Use Case: Outdoor signage, automotive coatings, and LED encapsulants.



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Figure 2: Impact of isomer selection on the thermal and mechanical properties of resulting polyesters.^{[1][2]}

Section 5: Pharmaceutical & Biomedical Utility

In drug development, 1,4-CHDA serves as more than just a synthesis intermediate.[1][2][5]

- **Co-Crystal Former:** 1,4-CHDA is used in crystal engineering to improve the solubility of poorly water-soluble Active Pharmaceutical Ingredients (APIs).[1][2] Its dicarboxylic acid motif forms robust hydrogen-bonded networks (supramolecular synthons) with basic drugs.[1][2]
- **Peptic Ulcer Drugs:** It is a key intermediate in the synthesis of specific protease inhibitors and anti-ulcer agents, serving as a non-aromatic spacer that modulates lipophilicity (LogP).[2]
- **Safety Profile:**
 - **GHS Classification:** Skin Irrit. 2 (H315), Eye Irrit. 2 (H319).[1][2][6]
 - **Handling:** Standard PPE (gloves, goggles) is required.[1][2] It is generally considered low toxicity (LD50 > 2000 mg/kg), making it suitable for use in materials contacting medical devices.[1][2]

Section 6: Analytical Characterization

Distinguishing the isomers requires specific chromatographic conditions due to their chemical similarity.[2]

HPLC Method (Isomer Separation)

- **Column:** Mixed-mode column (e.g., SIELC Newcrom BH) or C18 with careful pH control.[1][2]
- **Mobile Phase:** Acetonitrile : Water (Isocratic 30:[1]70) with 0.1% Formic Acid (for MS) or Phosphoric Acid (for UV).[1][2]
- **Detection:** UV at 210 nm (low sensitivity due to lack of chromophore) or CAD (Charged Aerosol Detector).[1][2]
- **Elution Order:** typically, the more polar cis isomer elutes before the trans isomer on reverse-phase columns, though this can invert on mixed-mode phases depending on pH.

1H-NMR Differentiation

- Trans-Isomer: Methine protons (axial) appear upfield (lower ppm) due to shielding effects of the ring current in the chair conformation.^{[1][2]}
- Cis-Isomer: Methine protons (equatorial/axial average) appear downfield relative to the trans isomer.^{[1][2]}

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